

Thiol-C9-PEG5 safety data sheet and handling precautions

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Compound of Interest

Compound Name: Thiol-C9-PEG5

Cat. No.: B3347273

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A Technical Guide to the Safe Handling of Thiol-C9-PEG5

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of safety and handling information based on data for structurally similar thiol-terminated polyethylene glycol (PEG) compounds. A specific Safety Data Sheet (SDS) for **Thiol-C9-PEG5** was not publicly available at the time of writing. Users must consult the SDS provided by the manufacturer or supplier for definitive safety information before handling this chemical.

Introduction

Thiol-C9-PEG5 is a heterobifunctional linker molecule increasingly utilized in bioconjugation, drug delivery systems, and the development of Proteolysis Targeting Chimeras (PROTACs).^[1] Its structure comprises a terminal thiol group, a nine-carbon alkyl spacer (C9), and a five-unit polyethylene glycol (PEG) chain. The thiol group allows for covalent attachment to specific biomolecules or surfaces, such as gold nanoparticles, while the PEG chain imparts hydrophilicity and biocompatibility. Understanding the safe handling, storage, and disposal of this reagent is critical to ensure laboratory safety and maintain its chemical integrity.

Hazard Identification and Classification

Based on data from similar thiol-PEG compounds, **Thiol-C9-PEG5** is generally not classified as a hazardous substance but should be handled with care as it may cause mild irritation.^[2] The primary risks are associated with the thiol functional group and potential for dust or aerosol formation.

GHS Hazard Classification (Anticipated)

Hazard Class	Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation. ^[3] ^[4]
Eye Irritation	Category 2A	H319: Causes serious eye irritation. ^[3] ^[4]
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation. ^[3] ^[4]

Note: This classification is extrapolated from similar compounds. Refer to the supplier-specific SDS for definitive classification.

Handling and Personal Protective Equipment (PPE)

Proper handling procedures are essential to minimize exposure and prevent degradation of the compound. The thiol group is susceptible to oxidation, and the compound may be sensitive to light and moisture.^[5]^[6]

Summary of Handling and PPE Requirements

Precaution	Specification	Rationale
Ventilation	Handle within a chemical fume hood or at a well-ventilated bench. [7]	To minimize inhalation of any potential dust or aerosols. [2] [8]
Eye Protection	Wear safety glasses with side shields or chemical safety goggles. [2] [9]	To prevent contact with eyes, which can cause serious irritation. [4]
Hand Protection	Wear chemical-resistant gloves (e.g., nitrile). Inspect gloves before use. [2] [9]	To prevent skin contact and potential irritation. [3]
Skin/Body Protection	Wear a standard laboratory coat.	To protect skin and personal clothing from splashes or spills.
Hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area. [7]	To prevent accidental ingestion and ensure good laboratory practice.

Storage and Stability

Correct storage is crucial for maintaining the reactivity of the thiol group.

Recommended Storage Conditions

Parameter	Condition	Rationale
Temperature	-20°C is commonly recommended.[3][9]	To slow degradation and maintain long-term stability.
Atmosphere	Store under an inert gas (Argon or Nitrogen).[3][5]	To prevent oxidation of the thiol (-SH) group to a disulfide (-S-S-).
Container	Keep in a tightly sealed container.[7][9]	To prevent moisture ingress and oxidation.
Light	Protect from light.[5][6]	Thiol-PEG compounds can be light-sensitive.

First Aid and Emergency Procedures

In case of accidental exposure, follow these standard first-aid measures.

First-Aid Measures Summary

Exposure Route	Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.[2][7]
Skin Contact	Wash off with plenty of soap and water.[2] If skin irritation occurs, seek medical advice.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[7] If irritation persists, get medical attention.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person.[2][9] Seek medical advice.
Spill (Solid)	Sweep up material without creating dust.[2] Place in a suitable, closed container for disposal.[2]
Spill (Liquid)	Absorb with inert material (e.g., vermiculite, sand).[10] Collect and place in a container for disposal.

Experimental Protocols & Workflows

General Workflow for Handling Thiol-C9-PEG5

The following diagram outlines the standard workflow for safely handling an air- and moisture-sensitive reagent like **Thiol-C9-PEG5**.

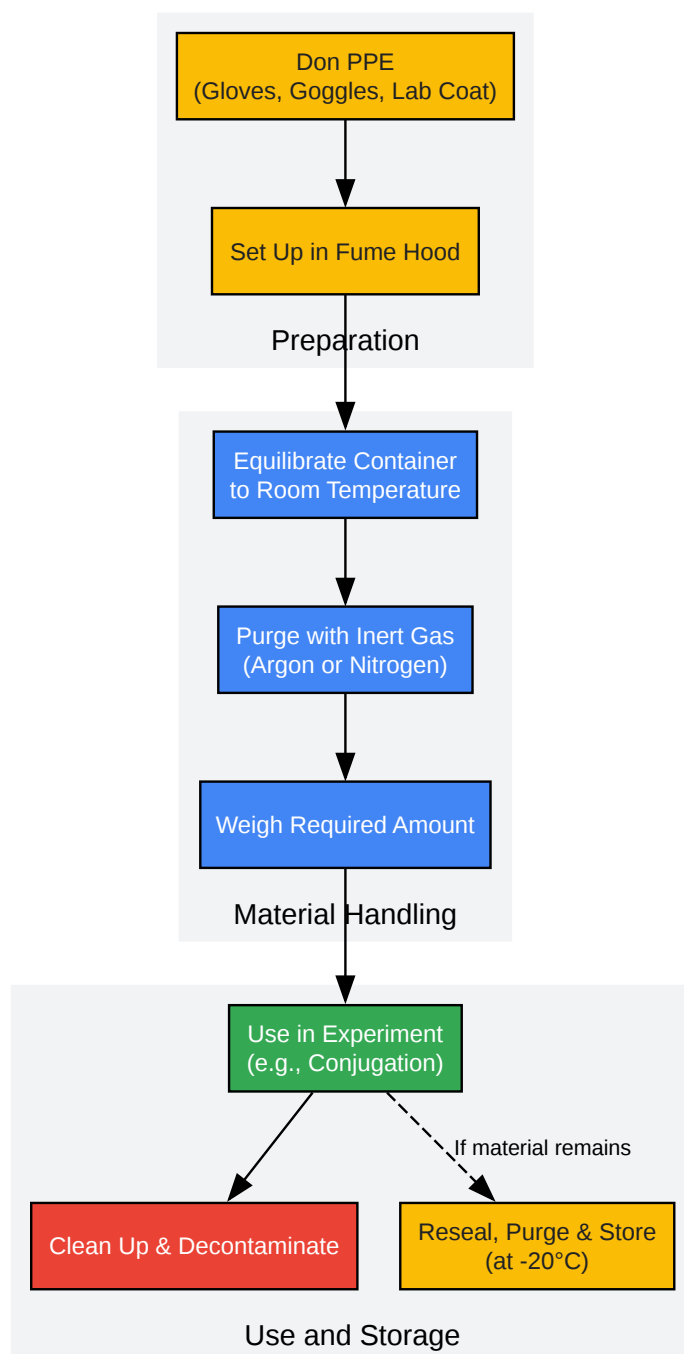


Figure 1: Safe Handling Workflow for Thiol-C9-PEG5

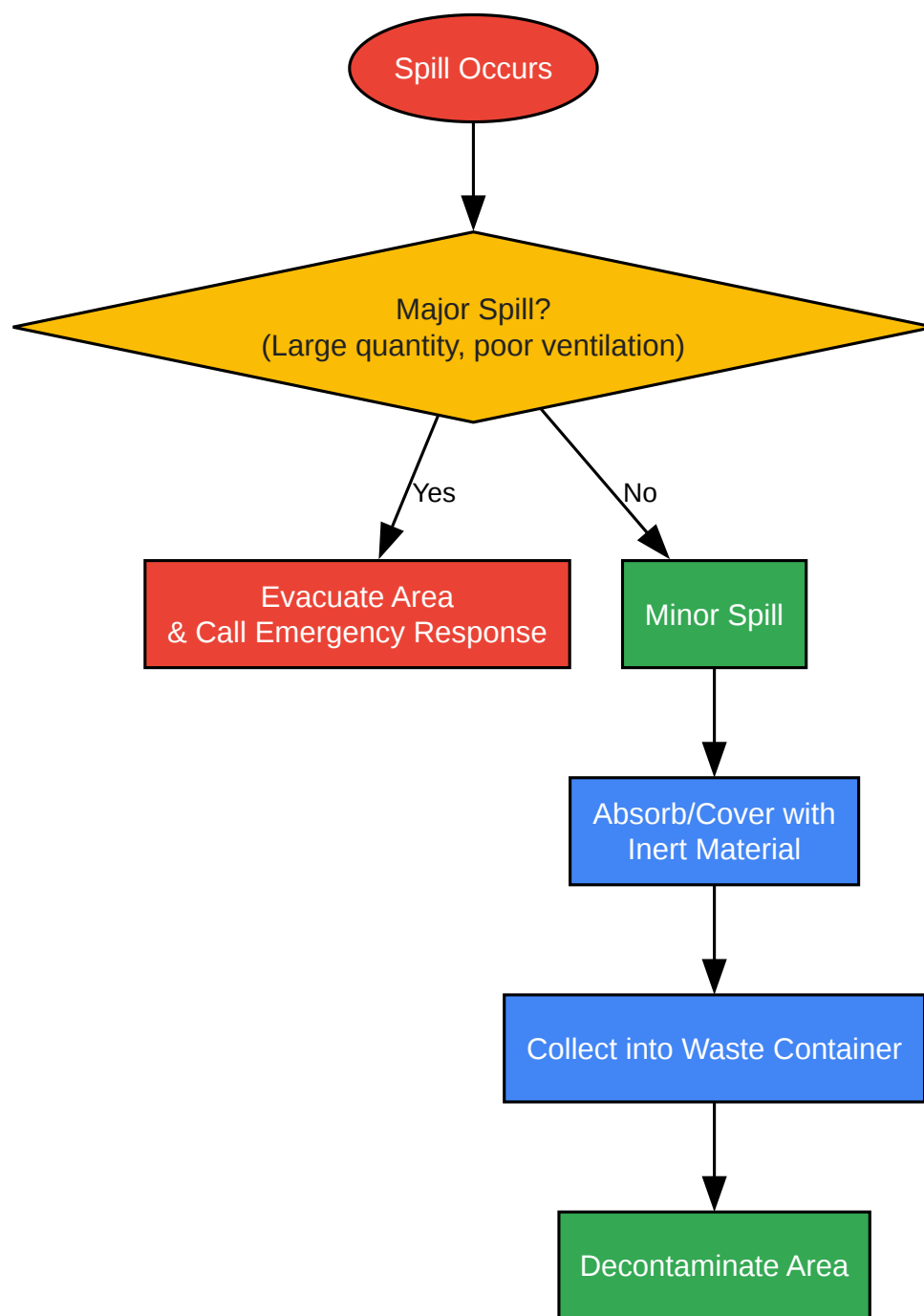


Figure 2: Spill Response Decision Flow

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